

Commercial Availability and Technical Guide: 3-Chloro Fenofibric Acid-d6

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Compound of Interest

Compound Name: 3-Chloro Fenofibric Acid-d6

Cat. No.: B585090

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and technical specifications of **3-Chloro Fenofibric Acid-d6**. It is intended to serve as a comprehensive resource for researchers and professionals in drug development and analytical sciences who require this stable isotope-labeled compound for their studies.

Commercial Availability

3-Chloro Fenofibric Acid-d6 is available from several specialized chemical suppliers as a reference standard or research chemical. It is primarily used as a labeled internal standard in pharmacokinetic and metabolic studies of fenofibrate and its derivatives. The commercial availability from prominent suppliers is summarized below.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Pharmaffiliates	PA STI 019250	1346603-07-3	C ₁₇ H ₉ D ₆ ClO ₄	324.79
LGC Standards	TRC-C364680 (for non-labeled)	1346603-07-3	C ₁₇ H ₉ D ₆ ClO ₄	Not specified
SynZeal	SZ-F012D03 (for Fenofibric Acid D6)	1092484-69-9 (for Fenofibric Acid D6)	C ₁₇ H ₉ D ₆ ClO ₄	324.8

Note: While LGC Standards and SynZeal offer related deuterated compounds, direct catalog numbers for **3-Chloro Fenofibric Acid-d6** were not explicitly found in the initial search. Researchers should inquire directly with these suppliers for custom synthesis or availability.

Technical Data

3-Chloro Fenofibric Acid-d6 is the deuterated form of 3-Chloro Fenofibric Acid, which is an impurity of Fenofibric Acid.[\[1\]](#)

Property	Value
Chemical Name	2-(4-(3-Chlorobenzoyl)phenoxy)-2-methylpropanoic acid-d6
Synonyms	Not specified
CAS Number	1346603-07-3 [1] [2]
Unlabeled CAS Number	60012-96-6 [3] [4] [5] [6] [7]
Molecular Formula	C ₁₇ H ₉ D ₆ ClO ₄ [1] [2]
Molecular Weight	324.79 [1] [2]
Application	A labeled impurity of Fenofibric Acid. [1]

Experimental Protocols

While specific experimental protocols for the synthesis of **3-Chloro Fenofibric Acid-d6** are not readily available in the public domain, a common application for this compound is as an internal standard in analytical methods. Below is a detailed methodology for the determination of Fenofibric Acid in rat plasma using UPLC-MS/MS, where Fenofibric Acid-d6 is used as an internal standard. This protocol can be adapted for the use of **3-Chloro Fenofibric Acid-d6**.

Determination of Fenofibric Acid in Rat Plasma via UPLC-MS/MS

This method is based on a published study and provides a framework for sample preparation and analysis.^[8]

3.1.1 Stock and Standard Solution Preparation

Solution	Preparation	Concentration
Fenofibric Acid Stock	10 mg Fenofibric Acid in 10 mL Methanol	1 mg/mL
Fenofibric Acid Standards	Serial dilution of stock solution with Methanol	50 - 6000 ng/mL
Internal Standard Stock	1 mg Fenofibric Acid-d6 in 1 mL Methanol	1 mg/mL
Internal Standard Working	Dilution of stock solution	1 µg/mL

3.1.2 Sample Preparation (Protein Precipitation)

- Pipette 100 µL of rat plasma into a microcentrifuge tube.
- Add 10 µL of the internal standard working solution (Fenofibric Acid-d6, 1 µg/mL).
- Add 500 µL of acetonitrile to precipitate proteins.
- Vortex for 5 minutes.
- Centrifuge at 10,000 rpm for 10 minutes.

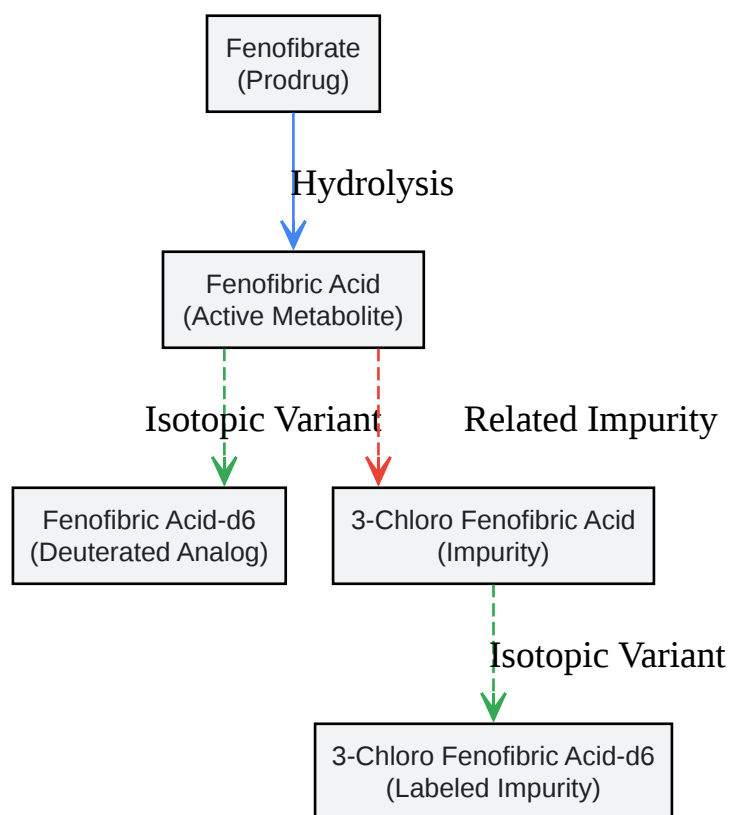
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue with 100 µL of the mobile phase.
- Inject 10 µL into the UPLC-MS/MS system.

3.1.3 UPLC-MS/MS Conditions

Parameter	Condition
UPLC Column	C18 column (e.g., Acquity UPLC BEH C18, 1.7 µm, 2.1 x 50 mm)
Mobile Phase	Acetonitrile and 0.1% Formic acid in water (gradient elution)
Flow Rate	0.3 mL/min
Injection Volume	10 µL
Mass Spectrometer	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Negative Mode
MRM Transitions	Fenofibric Acid: To be optimized
Fenofibric Acid-d6: To be optimized	

Visualizations

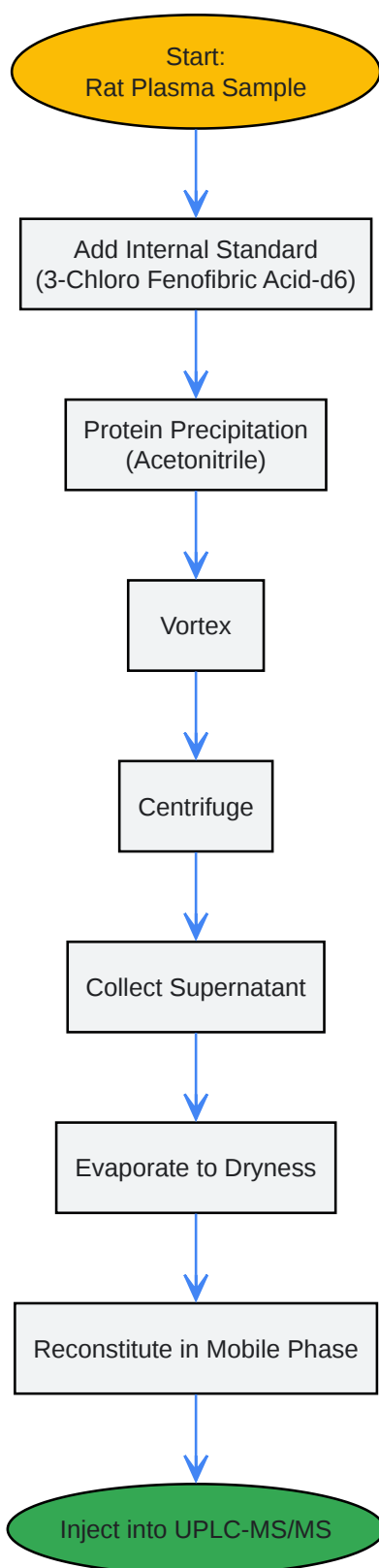
Relationship between Fenofibrate and its Metabolites/Impurities



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Caption: Logical relationship of Fenofibrate to its active metabolite and related impurities.

UPLC-MS/MS Sample Preparation Workflow



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Caption: Workflow for the preparation of plasma samples for UPLC-MS/MS analysis.

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